

Physical and chemical properties of m-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitrobenzamide

Cat. No.: B147352

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of m-Nitrobenzamide

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. m-Nitrobenzamide (**3-nitrobenzamide**) is an organic compound that serves as a valuable intermediate in various chemical syntheses, including the development of pharmaceutical agents.^[1] This guide provides a detailed overview of its core physical and chemical characteristics, experimental protocols for its synthesis and modification, and logical workflows presented through diagrams.

Core Properties of m-Nitrobenzamide

m-Nitrobenzamide is a yellow crystalline powder.^{[2][3][4]} Its chemical structure consists of a benzene ring substituted with an amide group and a nitro group at the meta position.^[4] This arrangement of functional groups dictates its reactivity and physical properties.^[4]

Physical and Chemical Data

The quantitative physical and chemical properties of m-nitrobenzamide are summarized below for easy reference.

Table 1: Physical Properties of m-Nitrobenzamide

Property	Value	Source(s)
Molecular Weight	166.13 g/mol	[2][5]
Melting Point	140-143 °C (284-291.2 °F)	[2][3]
Boiling Point	310-315 °C (590-599 °F) at 760 mmHg	[5][6][7]
Appearance	Yellow crystalline powder or crystals	[2][3][5]
Solubility	Less than 0.1 mg/mL in water at 18°C (64°F)	[5][7]
Density	~1.5 g/cm ³	[8]
pKa	14.86 ± 0.50 (Predicted)	[2]

Table 2: Identification and Structural Data

Identifier	Value	Source(s)
CAS Number	645-09-0	[6][9][10]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[2][6][9]
InChI	InChI=1S/C7H6N2O3/c8-7(10)5-2-1-3-6(4-5)9(11)12/h1-4H,(H2,8,10)	[2][9]
InChIKey	KWAYEPXDGHYGRW-UHFFFAOYSA-N	[2][6][9]
Canonical SMILES	C1=CC(=CC=C1C(=O)N)---INVALID-LINK--[O-]	[8]

Chemical Reactivity and Stability

m-Nitrobenzamide is a nitrated amide.[5][7] It is stable under normal conditions but is incompatible with strong oxidizing agents.[2][3] The compound is probably combustible, though

flash point data are not readily available.[2][7] The combustion of m-nitrobenzamide generates mixed oxides of nitrogen (NOx).[5][7]

Key reactivity characteristics include:

- Weak Basicity: Like other amides, it is a very weak base, weaker than water.[5][7]
- Acidity: The imide form can react as an acid with strong bases to form salts.[5][7]
- Dehydration: Mixing with dehydrating agents like phosphorus pentoxide (P_2O_5) or thionyl chloride ($SOCl_2$) will generate the corresponding nitrile.[5][7]
- Reduction: The nitro group is susceptible to reduction, a key reaction for forming amino-derivatives which are often useful in further synthesis. Common reducing agents include metals in acidic media (e.g., Sn/HCl) or catalytic hydrogenation.[11][12]
- Hydrolysis: The amide group can be hydrolyzed under acidic or basic conditions, though specific kinetic data for the meta-isomer is not detailed in the provided results.

Experimental Protocols

Detailed methodologies for the synthesis and reduction of m-nitrobenzamide are crucial for its practical application in a laboratory setting.

Synthesis of m-Nitrobenzamide from m-Nitrobenzonitrile

This protocol details the hydrolysis of a nitrile to an amide.

Experimental Procedure:

- In a reaction tube, add 0.0336 g (10 mol%) of Cesium Hydroxide Monohydrate ($CsOH \cdot H_2O$) and 2 mmol of m-nitrobenzonitrile.
- Add 1.0 mL of ammonia water to the tube to serve as the solvent.
- Seal the reaction tube securely.
- Heat the reaction mixture to 100°C for 1 hour.

- Monitor the reaction conversion rate using Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion (conversion >99%), purify the product by column chromatography to yield m-nitrobenzamide.[\[13\]](#)

Reduction of m-Nitrobenzamide to m-Aminobenzamide

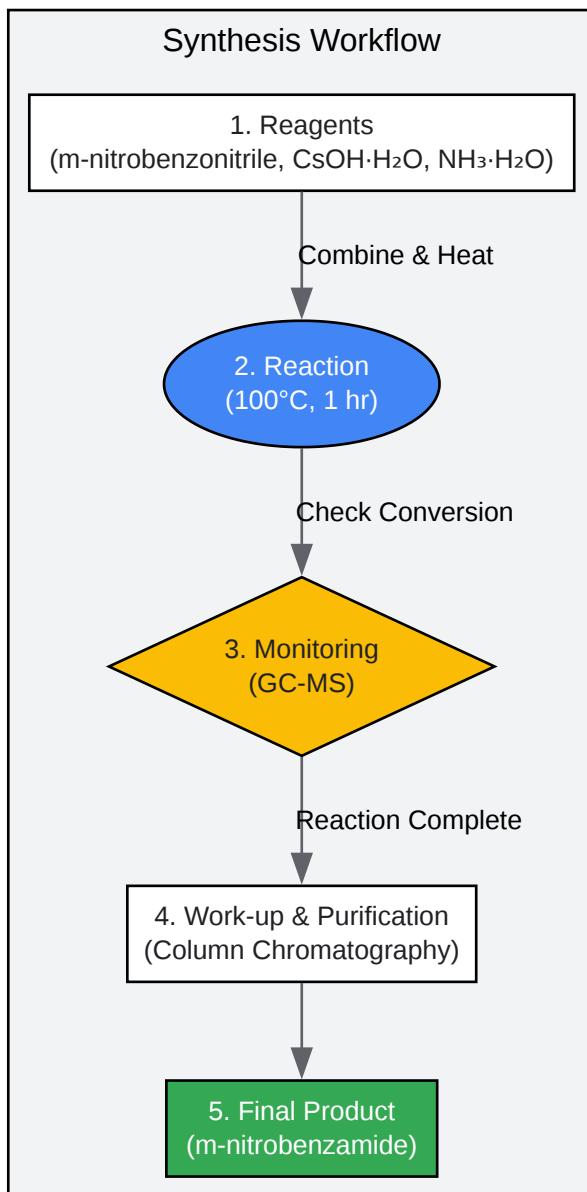
This protocol describes a general method for the reduction of an aromatic nitro group to a primary amine using iron powder.

Experimental Procedure:

- Suspend the nitroaromatic compound (m-nitrobenzamide) in a suitable solvent such as water, ethanol, or a mixture thereof, in a round-bottom flask.
- Add iron powder to the suspension.
- Add a catalyst such as ammonium chloride or acetic acid.
- Heat the reaction mixture to reflux with vigorous stirring.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- After completion, cool the mixture to room temperature and dilute it with water.
- Filter the mixture through a pad of Celite® to remove the iron salts.
- Extract the aqueous filtrate with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to afford the crude amine product.
- Purify the resulting m-aminobenzamide if necessary.[\[12\]](#)

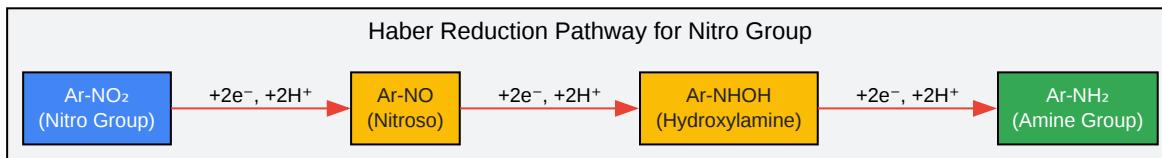
Visualized Workflows and Pathways

To better illustrate the logical flow of experimental and chemical processes involving m-nitrobenzamide, the following diagrams are provided in DOT language.



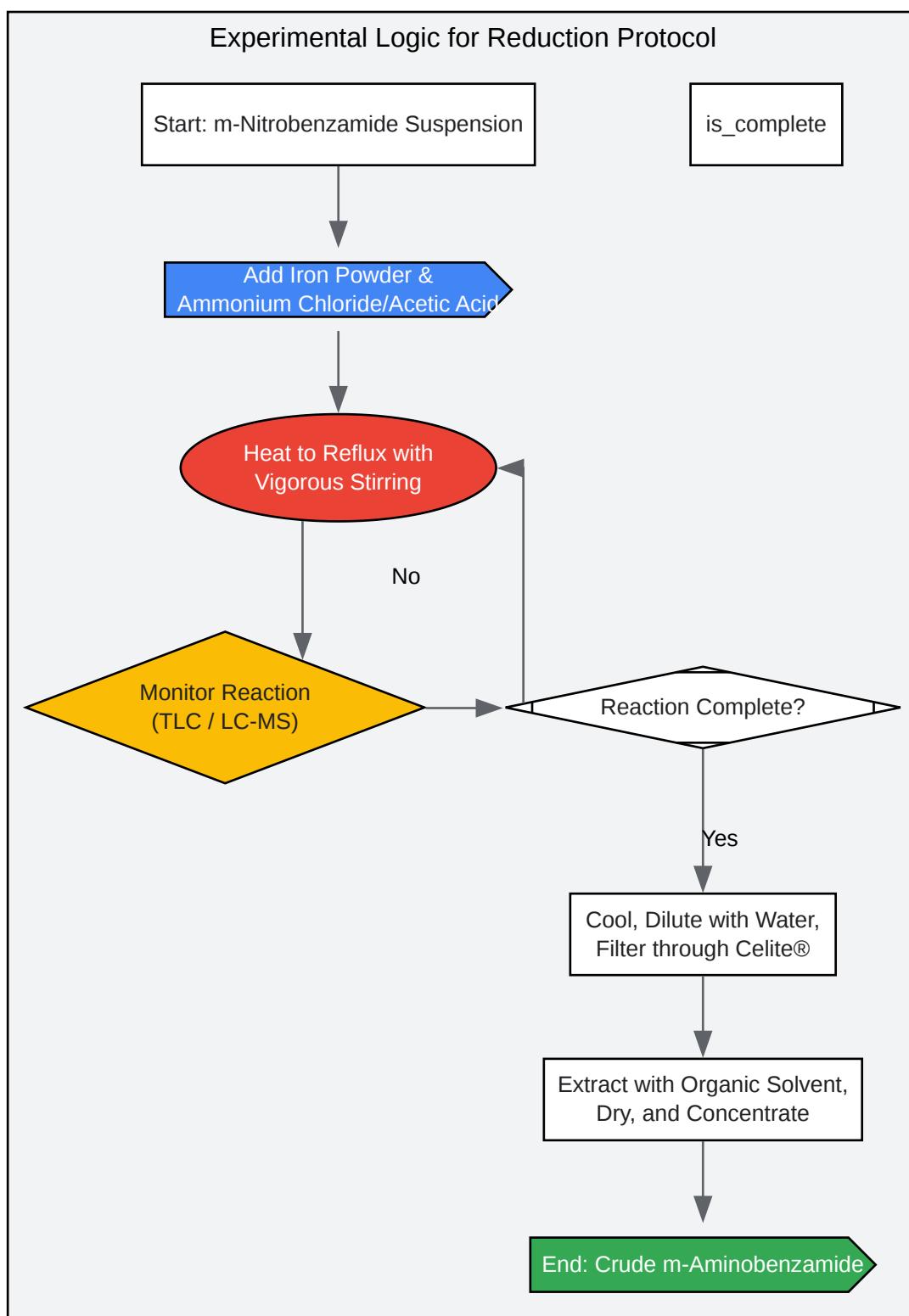
[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of m-nitrobenzamide.



[Click to download full resolution via product page](#)

Caption: The direct reduction pathway of an aromatic nitro group to an amine.[\[14\]](#)

[Click to download full resolution via product page](#)

Caption: Logical workflow for the reduction of m-nitrobenzamide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 645-09-0: 3-Nitrobenzamida | CymitQuimica [cymitquimica.com]
- 2. 3-NITROBENZAMIDE | 645-09-0 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 3-Nitrobenzamide | C7H6N2O3 | CID 12576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. m-nitrobenzamide [stenutz.eu]
- 7. M-NITROBENZAMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. Benzamide, 3-nitro- [webbook.nist.gov]
- 10. 3-NITROBENZAMIDE | CAS 645-09-0 [matrix-fine-chemicals.com]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 12. benchchem.com [benchchem.com]
- 13. Page loading... [wap.guidechem.com]
- 14. air.unimi.it [air.unimi.it]
- To cite this document: BenchChem. [Physical and chemical properties of m-nitrobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147352#physical-and-chemical-properties-of-m-nitrobenzamide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com